Ferric Formate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest	
Compound Name:	*Ferric formate*
CAS No.:	*555-76-0*
Cat. No.:	*B1618299*

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This technical guide provides an in-depth overview of the physicochemical properties of **ferric formate**, with a focus on its molecular weight and density. It is intended for researchers, scientists, and professionals in the field of drug development who may be considering this compound for various applications, including as a precursor in the synthesis of more complex molecules or in the development of novel materials.

Core Properties of Ferric Formate

Ferric formate, also known as iron(III) formate, is a coordination compound with the chemical formula $C_3H_3FeO_6$. It consists of a central iron atom in the +3 oxidation state coordinated to three formate ligands.

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Property	Value	Source
Chemical Formula	$C_3H_3FeO_6$	[1]
Molecular Weight	190.90 g/mol	[1]
Appearance	Red-yellow crystals or crystalline powder	[2]
Solubility	Soluble in water, slightly soluble in ethanol	[2]
Density	Not readily available in literature	

While the density of **ferric formate** is not consistently reported in publicly available literature, it can be experimentally determined using established methods for solid materials.

Experimental Protocols

Determination of Molecular Weight (by Mass Spectrometry)

The molecular weight of **ferric formate** can be confirmed using mass spectrometry.

Methodology:

- Sample Preparation: A dilute solution of **ferric formate** is prepared in a suitable solvent, such as a mixture of water and a volatile organic solvent like methanol, to facilitate ionization.
- Ionization: Electrospray ionization (ESI) is a suitable technique for this coordination compound. The solution is introduced into the mass spectrometer, where a high voltage is applied to generate fine, charged droplets. The solvent evaporates, leaving behind gaseous ions of **ferric formate**.
- Mass Analysis: The ions are guided into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their mass-to-charge ratio (m/z).

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- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z. The peak corresponding to the molecular ion of **ferric formate** will confirm its molecular weight.

Determination of Density (Gas Pycnometry)

For a crystalline powder like **ferric formate**, gas pycnometry is a precise method for determining its true density by measuring the volume of the solid material directly.

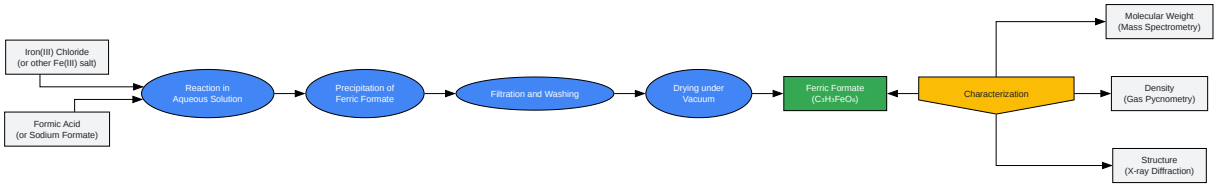
Methodology:

- Sample Preparation: A known mass of the dry **ferric formate** powder is accurately weighed and placed into the sample chamber of the gas pycnometer.
- Purging: The sample chamber is repeatedly purged with a non-reactive gas, typically helium, to remove any adsorbed moisture or air from the powder's surface.
- Analysis: The instrument operates by measuring the pressure change when a known volume of helium is expanded from a reference chamber into the sample chamber.
- Volume Calculation: By applying the gas laws, the volume of the solid **ferric formate** is calculated based on the pressure difference.
- Density Calculation: The density is then calculated by dividing the mass of the sample by its measured volume.

Synthesis and Characterization Workflow

The synthesis of **ferric formate** typically involves the reaction of an iron(III) salt with a source of formate ions. The resulting product can then be characterized to confirm its identity and purity.

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Caption: Workflow for the synthesis and characterization of **ferric formate**.

Potential Applications in Drug Development

While **ferric formate** itself is a simple coordination compound, its properties make it a versatile precursor in the synthesis of more complex structures relevant to drug development. Iron-containing compounds are being explored for various therapeutic and diagnostic applications. For instance, metal-organic frameworks (MOFs) synthesized from iron-based precursors, such as **ferric formate**, have shown promise as carriers for drug delivery systems.[3] The controlled release of therapeutic agents from such frameworks is a significant area of research. Furthermore, the catalytic properties of iron compounds are utilized in various organic transformations that are crucial in the synthesis of active pharmaceutical ingredients.

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